

An In-depth Technical Guide to 2-Chloroethyl Isocyanate

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Compound of Interest

Compound Name: 2-Chloro Ethyl Isocyanate

CAS No.: 1443-83-5

Cat. No.: B1171721

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This guide provides a comprehensive overview of 2-chloroethyl isocyanate, a crucial bifunctional reagent in modern organic synthesis. It is intended for researchers, scientists, and professionals in drug development who require a deep technical understanding of this compound's properties, reactivity, and applications. We will delve into its nomenclature, physicochemical characteristics, synthesis, and key applications, with a focus on the mechanistic principles that govern its utility.

Nomenclature and Chemical Identity

Correctly identifying a chemical reagent is the foundation of safe and reproducible science. 2-Chloroethyl isocyanate is known by several names, and understanding these is critical when consulting literature and safety documentation.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 1-chloro-2-isocyanatoethane[1][2]. This name precisely describes its structure: a two-carbon (ethane) backbone with a chlorine atom on the first carbon and an isocyanate group on the second.

Common synonyms and identifiers include:

- β -Chloroethylisocyanate[3]
- Isocyanic acid, 2-chloroethyl ester[4][5]
- Ethane, 1-chloro-2-isocyanato-[4][5]
- CAS Number: 1943-83-5[1][4][5]
- EC Number: 217-734-4[1][5]
- Molecular Formula: C_3H_4ClNO [1][4][6]
- Molecular Weight: 105.52 g/mol [1][4][6]

Physicochemical Properties

The physical and chemical properties of a reagent dictate its handling, storage, and reaction conditions. 2-Chloroethyl isocyanate is a clear, colorless to slightly yellow liquid that is highly reactive and requires careful handling.[5][7][8]

Property	Value	Source(s)
Boiling Point	141-142 °C (lit.)	[3][7][9][10]
Density	1.237 g/mL at 25 °C (lit.)	[3][7][9][10]
Refractive Index (n _{20/D})	1.447 (lit.)	[3][7][9][11]
Flash Point	56 °C (132.8 °F) - closed cup	[5][8][10][12][13]
Stability	Stable under normal conditions, but moisture-sensitive. Decomposes in contact with water.	[4][7][9]
Solubility	Reacts with water.	[7][13]
Storage Temperature	2-8 °C, under inert gas, protected from moisture.	[3][7][8][10][14]

Synthesis and Reactivity Profile

Synthesis

While various synthetic routes exist, a common laboratory-scale method involves the Curtius rearrangement. This reaction typically starts from a carboxylic acid, which is converted to an acyl azide. Upon heating, the acyl azide rearranges, losing nitrogen gas to form the isocyanate.
[6]

A general procedure involves suspending the corresponding acid in a solvent like toluene, adding a base such as triethylamine, followed by the slow addition of a reagent like diphenylphosphoryl azide (DPPA).
[6] The mixture is then heated to facilitate the rearrangement and nitrogen evolution.
[6]

Core Reactivity: A Bifunctional Electrophile

The synthetic utility of 2-chloroethyl isocyanate stems from its two distinct electrophilic sites: the highly reactive isocyanate carbon and the alkyl chloride carbon. This bifunctional nature allows for sequential or tandem reactions, making it a valuable building block.

- **Isocyanate Group (-N=C=O):** The carbon atom of the isocyanate group is highly electrophilic and readily attacked by nucleophiles such as amines, alcohols, and even water. Reaction with a primary or secondary amine is particularly rapid and forms a substituted urea, which is a cornerstone of its application in drug synthesis.
- **Alkyl Chloride Group (-CH₂Cl):** The ethyl chloride moiety is a classic alkylating agent. The chlorine atom is a good leaving group, and the adjacent carbon is susceptible to S_N2 attack by nucleophiles. This reaction is generally slower than the isocyanate reaction, allowing for a stepwise functionalization.

The high reactivity of the isocyanate group, especially towards water, necessitates that all reactions be performed under strictly anhydrous conditions using an inert atmosphere (e.g., nitrogen or argon).
[4][5]

Applications in Research and Drug Development

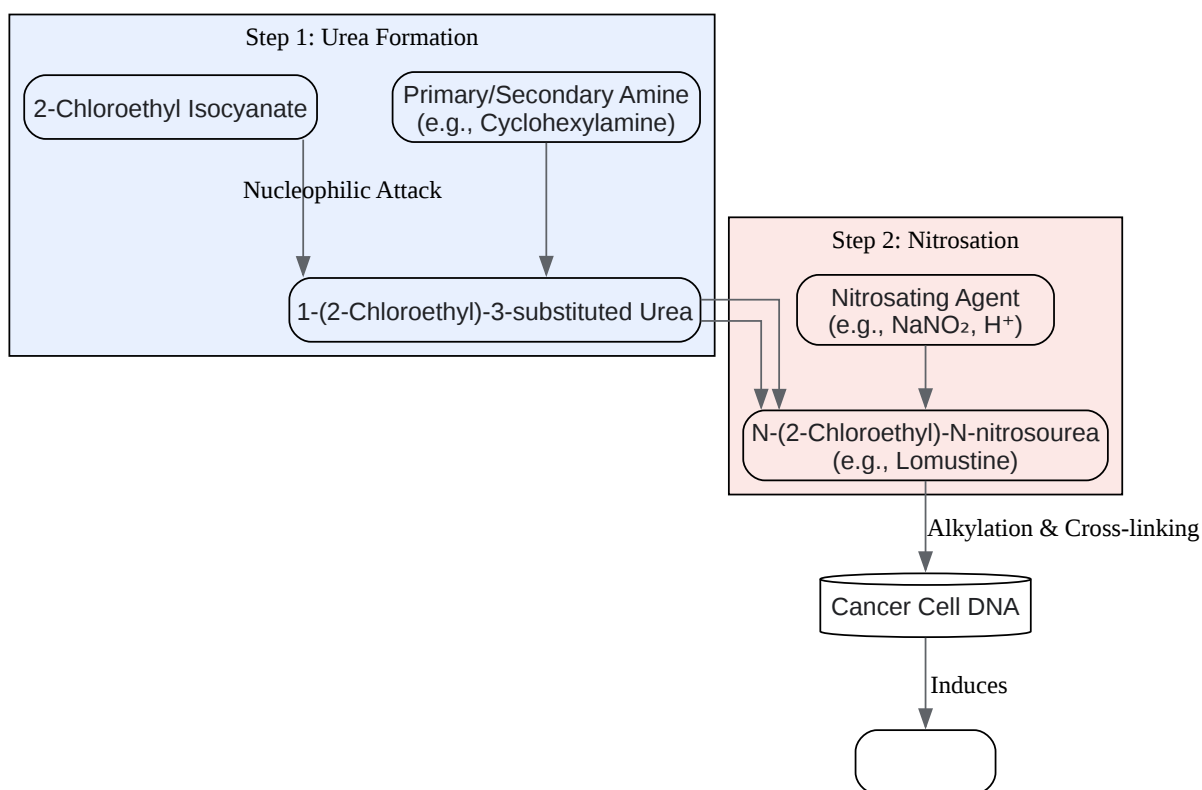
The unique reactivity of 2-chloroethyl isocyanate makes it an indispensable reagent in the synthesis of pharmaceuticals, particularly in the development of anticancer agents.
[15][16][17]

Synthesis of Nitrosoureas

Perhaps the most significant application is in the synthesis of N-nitrosoureas, a class of alkylating agents used in chemotherapy.^{[3][10][16]} The process involves two key steps:

- Urea Formation: 2-Chloroethyl isocyanate reacts with an amine (e.g., cyclohexylamine) to form a 1-(2-chloroethyl)-3-substituted urea.^{[3][16]}
- Nitrosation: The resulting urea is then treated with a nitrosating agent (e.g., tert-butyl nitrite or sodium nitrite) to introduce the nitroso group, yielding the final active drug, such as Lomustine (CCNU).^{[3][10][16]}

These drugs function by cross-linking DNA, which inhibits cancer cell replication and ultimately leads to apoptosis.^[16]



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Caption: Synthesis pathway of N-nitrosourea anticancer agents.

Derivatizing Agent for Analysis

In analytical chemistry, particularly for gas chromatography-mass spectrometry (GC-MS), chemical derivatization is often necessary to improve the volatility, thermal stability, and chromatographic behavior of analytes.[18] While not as common as silylating or acylating agents, isocyanates can be used to derivatize compounds with active hydrogens, such as alcohols and amines, converting them into more stable and detectable carbamates.[19]

Experimental Protocol: Synthesis of 1-(2-Chloroethyl)-3-benzylurea

This protocol provides a representative example of the use of 2-chloroethyl isocyanate to form a urea derivative.

Objective: To synthesize 1-(2-chloroethyl)-3-benzylurea via the reaction of 2-chloroethyl isocyanate with benzylamine.

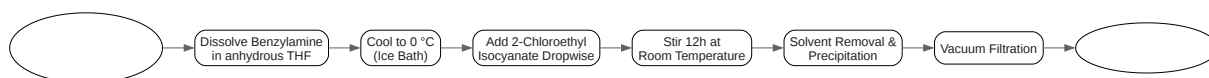
Materials:

- 2-Chloroethyl isocyanate (1.0 eq)
- Benzylamine (1.0 eq)
- Anhydrous Tetrahydrofuran (THF)
- Magnetic stirrer and stir bar
- Round-bottom flask with septum
- Inert gas supply (Nitrogen or Argon)
- Syringes

Procedure:

- Setup: Assemble a flame-dried round-bottom flask equipped with a magnetic stir bar under an inert atmosphere.
- Reagent Preparation: In the flask, dissolve benzylamine (1.0 eq) in anhydrous THF (approx. 0.2 M concentration).
- Cooling: Cool the solution to 0 °C using an ice-water bath. This is crucial to control the exothermic reaction.
- Addition: Slowly add 2-chloroethyl isocyanate (1.0 eq) dropwise to the stirred solution via syringe over 15-20 minutes. Maintain the temperature at 0 °C.

- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12 hours.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Workup:
 - Reduce the solvent volume under reduced pressure.
 - The product often precipitates as a white solid. If not, add a non-polar solvent like hexane to induce precipitation.
 - Collect the solid product by vacuum filtration and wash with cold hexane.
- Purification & Characterization:
 - The crude product can be further purified by recrystallization if necessary.
 - Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry.



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Caption: Experimental workflow for urea synthesis.

Safety and Handling

2-Chloroethyl isocyanate is a hazardous substance and must be handled with extreme caution in a well-ventilated chemical fume hood.^{[5][14][20]}

- **Toxicity:** It is toxic if swallowed, inhaled, or absorbed through the skin.[5][14] It is a lachrymator (causes tears) and causes severe irritation to the eyes, skin, and respiratory system.[5][7][14] Inhalation may be fatal due to potential spasms, inflammation, and pulmonary edema.[5]
- **Flammability:** It is a flammable liquid and vapor.[5][14][20] Keep away from heat, sparks, open flames, and other ignition sources.[4][5][20] Use spark-proof tools and ground all equipment.[5][20]
- **Reactivity:** It reacts exothermically with water, alcohols, amines, acids, and strong bases.[4][5][7] It is moisture-sensitive and should be stored under an inert atmosphere.[4][5][7]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles or a face shield, nitrile gloves, and a flame-retardant lab coat.[12][14] For operations with a risk of inhalation, a respirator with a suitable filter is required.[12][14]
- **Spills and First Aid:** In case of a spill, remove all ignition sources and clean up immediately using an absorbent material like vermiculite.[20]
 - **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[5]
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes.[5]
 - **Inhalation:** Move the victim to fresh air immediately.[5]
 - **Ingestion:** Do NOT induce vomiting.[5][12]
 - In all cases of exposure, seek immediate medical attention.[4][5]

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